

A Comprehensive Toxicological Profile of Ethyl 3-hydroxyheptanoate: A Read-Across Approach

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Compound of Interest

Compound Name: Ethyl 3-hydroxyheptanoate

CAS No.: 126784-39-2

Cat. No.: B1601314

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Preamble: Navigating Data Gaps with Scientific Rigor

In the field of toxicology, a complete, substance-specific dataset is the gold standard for risk assessment. However, for many novel or less common compounds like **Ethyl 3-hydroxyheptanoate**, such comprehensive data may not exist in the public domain. This guide addresses this challenge by employing a scientifically accepted "read-across" methodology. Due to the scarcity of direct toxicological data for **Ethyl 3-hydroxyheptanoate**, we will leverage available information for a close structural analog, Ethyl 3-hydroxybutyrate, to forecast its likely toxicological profile. This approach is predicated on the principle that substances with similar chemical structures and functional groups will exhibit comparable metabolic pathways and toxicological properties. Throughout this document, we will clearly delineate between data specific to the surrogate molecule and the extrapolated expert assessment for **Ethyl 3-hydroxyheptanoate**, ensuring transparency and scientific integrity.

Introduction to Ethyl 3-hydroxyheptanoate

Ethyl 3-hydroxyheptanoate (CAS No. 2305-25-1) is an ethyl ester of 3-hydroxyheptanoic acid. It belongs to the class of medium-chain beta-hydroxy fatty acid esters. These compounds are of interest in various fields, including as potential metabolic intermediates, signaling molecules, and building blocks in chemical synthesis. Understanding its toxicological profile is paramount for ensuring safety in research, development, and potential commercial applications.

1.1 Physicochemical Properties and Structural Comparison

A substance's toxicological behavior is intrinsically linked to its physicochemical properties. While extensive experimental data for **Ethyl 3-hydroxyheptanoate** is limited, we can predict its properties and compare them to our surrogate, Ethyl 3-hydroxybutyrate.

Property	Ethyl 3-hydroxyheptanoate (Predicted/Calculated)	Ethyl 3-hydroxybutyrate (Experimental)	Rationale for Read-Across
Molecular Formula	C ₉ H ₁₈ O ₃	C ₆ H ₁₂ O ₃ [1]	Both are beta-hydroxy acid ethyl esters.
Molecular Weight	174.24 g/mol	132.16 g/mol [1]	The primary difference is the length of the alkyl chain (propyl vs. methyl).
Water Solubility	Lower than surrogate	≥ 100 mg/mL at 23°C [1] [2]	Increased alkyl chain length generally decreases water solubility.
LogP (Octanol-Water)	Higher than surrogate	~0.2 (Calculated)	Increased lipophilicity is expected with a longer carbon chain.
Vapor Pressure	Lower than surrogate	Data unavailable	Higher molecular weight typically leads to lower vapor pressure.

The key structural difference is the longer heptanoate chain versus the butyrate chain. This increase in lipophilicity may influence its absorption, distribution, metabolism, and excretion (ADME) profile, potentially leading to greater distribution into fatty tissues compared to its shorter-chain analog.

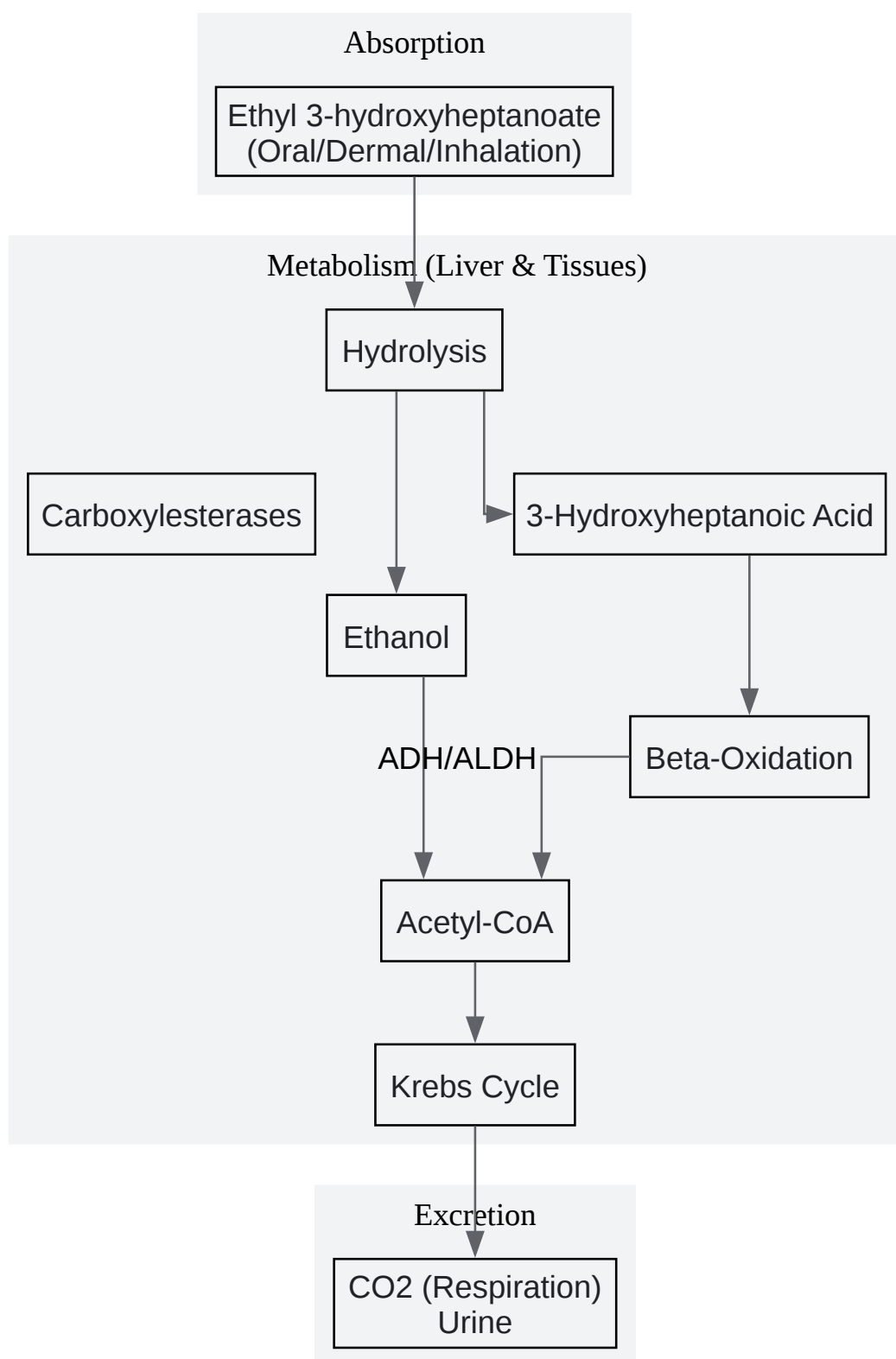
Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

No direct ADME studies on **Ethyl 3-hydroxyheptanoate** are publicly available. However, we can infer its metabolic fate based on the known biochemistry of fatty acid esters and beta-hydroxy acids.

Expected Metabolic Pathway:

- **Hydrolysis:** The primary metabolic step is likely the rapid hydrolysis of the ester bond by carboxylesterases, which are abundant in the liver, plasma, and other tissues. This reaction will yield ethanol and 3-hydroxyheptanoic acid.
- **Beta-Oxidation:** The resulting 3-hydroxyheptanoic acid would then enter the fatty acid beta-oxidation pathway. This is the same metabolic route used for endogenous fatty acids, breaking the molecule down into smaller units like acetyl-CoA, which can enter the Krebs cycle for energy production.[3]
- **Ketogenesis:** The metabolic precursor, beta-hydroxybutyrate, is a well-known ketone body, an essential energy carrier during periods of fasting or low glucose availability.[3][4] 3-hydroxyheptanoic acid is also expected to be ketogenic.

The ethanol produced will be metabolized via alcohol dehydrogenase and aldehyde dehydrogenase pathways. The non-oxidative metabolism of ethanol can also lead to the formation of fatty acid ethyl esters (FAEEs), which have been implicated in ethanol-induced organ damage.[5][6]



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Caption: Predicted metabolic pathway for **Ethyl 3-hydroxyheptanoate**.

Acute Toxicity Assessment

Direct acute toxicity data (e.g., LD50) for **Ethyl 3-hydroxyheptanoate** is not available. Safety Data Sheets for the surrogate, Ethyl 3-hydroxybutyrate, indicate it may be harmful by inhalation, ingestion, or skin absorption and may cause irritation.^{[2][7]} Symptoms of overexposure are noted as headache, dizziness, tiredness, nausea, and vomiting.^{[8][9]}

Based on this, **Ethyl 3-hydroxyheptanoate** is also expected to be a mild irritant and potentially harmful upon significant acute exposure. Given its lower water solubility and higher lipophilicity, dermal absorption might be slightly more significant than for the butyrate analog. However, overall acute toxicity is predicted to be low, consistent with other simple fatty acid esters used as food flavorings and fragrances.^{[1][10]}

Genotoxicity and Mutagenicity

A standard battery of genotoxicity tests is required to assess a compound's potential to damage genetic material. While no such studies exist for **Ethyl 3-hydroxyheptanoate**, data for Ethyl 3-hydroxybutyrate is also absent in the reviewed literature.^{[7][11][12]}

However, the chemical structure does not contain obvious structural alerts for mutagenicity (e.g., aromatic amines, nitro groups, electrophilic epoxides). Simple alkyl esters are not typically genotoxic.^{[10][13]} The anticipated rapid hydrolysis into endogenous-like metabolites (a medium-chain fatty acid and ethanol) further reduces the likelihood of direct interaction with DNA.

A standard testing cascade would be necessary to confirm this assessment.

Caption: Standard workflow for in vitro genotoxicity assessment.

Carcinogenicity

There is no data to suggest that **Ethyl 3-hydroxyheptanoate** or its surrogate are carcinogenic.^{[11][12]} Long-term carcinogenicity studies (typically 2-year rodent bioassays) have not been performed. Given the lack of genotoxic potential and its metabolism into common physiological constituents, a carcinogenic effect is considered highly unlikely. Neither the International Agency for Research on Cancer (IARC), the National Toxicology Program (NTP), nor the

Occupational Safety and Health Administration (OSHA) lists Ethyl 3-hydroxybutyrate as a carcinogen.[\[11\]](#)[\[12\]](#)

Reproductive and Developmental Toxicity

Specific studies on the reproductive or developmental effects of **Ethyl 3-hydroxyheptanoate** or its surrogate are not available. The rapid metabolism to 3-hydroxyheptanoic acid and ethanol means that at high doses, any observed effects could be secondary to the effects of these metabolites. High concentrations of ethanol are a known developmental toxicant. However, at anticipated exposure levels in research or industrial settings, the amount of ethanol produced metabolically would be negligible compared to the consumption of alcoholic beverages.

Ecotoxicity

Ecotoxicity data is sparse. For Ethyl 3-hydroxybutyrate, no data is available for toxicity to fish, daphnia, algae, or microorganisms.[\[7\]](#) Due to its expected ready biodegradability, significant bioaccumulation is not anticipated. The longer alkyl chain of **Ethyl 3-hydroxyheptanoate** might slightly increase its potential for bioaccumulation compared to the surrogate, but it is still expected to be readily metabolized by environmental organisms.

Experimental Protocols for Toxicological Assessment

To definitively characterize the toxicological profile of **Ethyl 3-hydroxyheptanoate**, a series of standardized assays, following Organisation for Economic Co-operation and Development (OECD) guidelines, would be required.[\[14\]](#)

8.1 In Vitro Cytotoxicity Assay

- Rationale: To determine the concentration range that causes direct cell death, providing dose-range finding for subsequent, more complex assays.[\[15\]](#)[\[16\]](#)
- Methodology (e.g., Neutral Red Uptake - OECD TG 129):
 - Cell Culture: Culture a suitable mammalian cell line (e.g., Balb/c 3T3) to sub-confluency in 96-well plates.

- Dosing: Prepare a dilution series of **Ethyl 3-hydroxyheptanoate** in a suitable vehicle (e.g., DMSO, ethanol) and add to the cells. Include vehicle-only (negative) and a known cytotoxicant (positive) controls.
- Incubation: Incubate cells with the compound for a defined period (e.g., 24 hours).
- Staining: Remove the test substance and incubate the cells with a medium containing Neutral Red dye, which is taken up and stored in the lysosomes of viable cells.
- Extraction & Measurement: Wash the cells, then extract the dye from the viable cells using a solubilization solution. Measure the absorbance of the extracted dye using a spectrophotometer.
- Analysis: Calculate the concentration that inhibits dye uptake by 50% (IC₅₀) relative to the vehicle control.

8.2 Bacterial Reverse Mutation (Ames) Test (OECD TG 471)

- Rationale: To assess mutagenic potential by detecting point mutations (base-pair substitutions and frameshifts) in amino acid-deficient strains of *Salmonella typhimurium* and *Escherichia coli*.[\[17\]](#)[\[18\]](#)
- Methodology:
 - Strain Selection: Use a standard set of tester strains (e.g., TA98, TA100, TA1535, TA1537, and WP2 *uvrA*) to detect different types of mutations.[\[19\]](#)
 - Metabolic Activation: Conduct the assay both with and without an exogenous metabolic activation system (e.g., Aroclor- or phenobarbital/ β -naphthoflavone-induced rat liver S9 fraction) to mimic mammalian metabolism.
 - Exposure: Combine the tester strains, the test substance at several concentrations, and either S9 mix or a buffer onto minimal glucose agar plates. The plate incorporation or pre-incubation method can be used.
 - Incubation: Incubate the plates at 37°C for 48-72 hours.

- Scoring: Count the number of revertant colonies (colonies that have mutated and can now synthesize the required amino acid).
- Analysis: A positive result is defined as a dose-related increase in revertant colonies, typically at least a two-fold increase over the solvent control, for at least one strain.

8.3 In Vitro Mammalian Cell Micronucleus Test (OECD TG 487)

- Rationale: To detect chromosomal damage (clastogenicity) or effects on the mitotic apparatus (aneugenicity) by measuring the formation of micronuclei in the cytoplasm of interphase cells.[\[20\]](#)[\[21\]](#)[\[22\]](#)
- Methodology:
 - Cell Culture: Use a suitable mammalian cell line (e.g., human peripheral blood lymphocytes, TK6, or CHO cells).
 - Exposure: Treat the cells with the test substance at multiple concentrations (determined from cytotoxicity data) with and without metabolic activation (S9). A short (3-6 hour) and a long (1.5-2 normal cell cycles) treatment are typically performed.
 - Harvest: After treatment, add a cytokinesis blocker (e.g., cytochalasin B) to accumulate cells that have completed one mitosis, resulting in binucleated cells.
 - Staining: Harvest the cells and stain them with a DNA-specific stain (e.g., Giemsa or a fluorescent dye like DAPI).
 - Scoring: Using a microscope, score the frequency of micronuclei in at least 2000 binucleated cells per concentration.
 - Analysis: A positive result is a significant, dose-dependent increase in the frequency of micronucleated cells.

Conclusion and Recommendations

While direct toxicological data for **Ethyl 3-hydroxyheptanoate** is not available, a read-across analysis using Ethyl 3-hydroxybutyrate suggests a low order of toxicity. The compound is expected to be rapidly metabolized via hydrolysis and beta-oxidation into common

physiological products. It is unlikely to be genotoxic or carcinogenic. The primary hazards are anticipated to be mild irritation upon direct contact and potential non-specific effects like CNS depression at very high doses.

For any application involving significant human or environmental exposure, it is imperative that this data gap be filled. The experimental protocols outlined in Section 8.0, starting with in vitro cytotoxicity and genotoxicity assays, represent a minimum baseline for a modern toxicological assessment.

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